

What is L-Iditol-d8 and its chemical properties

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Compound of Interest

Compound Name: *L-Iditol-d8*

Cat. No.: *B13424347*

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L-Iditol-d8: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **L-Iditol-d8**, a deuterated form of the naturally occurring sugar alcohol, L-Iditol. Due to the limited availability of specific data for the deuterated compound, this guide focuses on the well-documented properties of L-Iditol, with the understanding that **L-Iditol-d8** is primarily utilized as an internal standard in analytical applications. The key difference lies in its increased molecular weight due to the presence of eight deuterium atoms. This guide will cover the chemical and physical properties, synthesis, and biological significance of L-Iditol, providing valuable information for its application in research and drug development.

Chemical and Physical Properties

L-Iditol is a hexitol, a sugar alcohol with a six-carbon chain. Its chemical properties are summarized in the table below. For **L-Iditol-d8**, the molecular weight is the primary distinguishing feature from its non-deuterated counterpart.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ O ₆	[1]
Molecular Weight (L-Iditol)	182.17 g/mol	[1]
Molecular Weight (L-Iditol-d8)	Approx. 190.22 g/mol	
CAS Number (L-Iditol)	488-45-9	[1]
Appearance	White solid	
Melting Point	78-80 °C	
Solubility	Water: 50 mg/mL, clear, colorless	
IUPAC Name	(2S,3R,4R,5S)-hexane-1,2,3,4,5,6-hexol	
InChI Key	FBPFZTCFMRRESA-UNTFVMJOSA-N	

Synthesis and Preparation

The synthesis of L-Iditol typically involves the reduction of L-sorbose. A common method is the catalytic hydrogenation of L-sorbose, which yields a mixture of D-sorbitol and L-iditol. Subsequent purification is necessary to isolate L-iditol.

A patented method for preparing high-purity L-iditol involves the following steps:

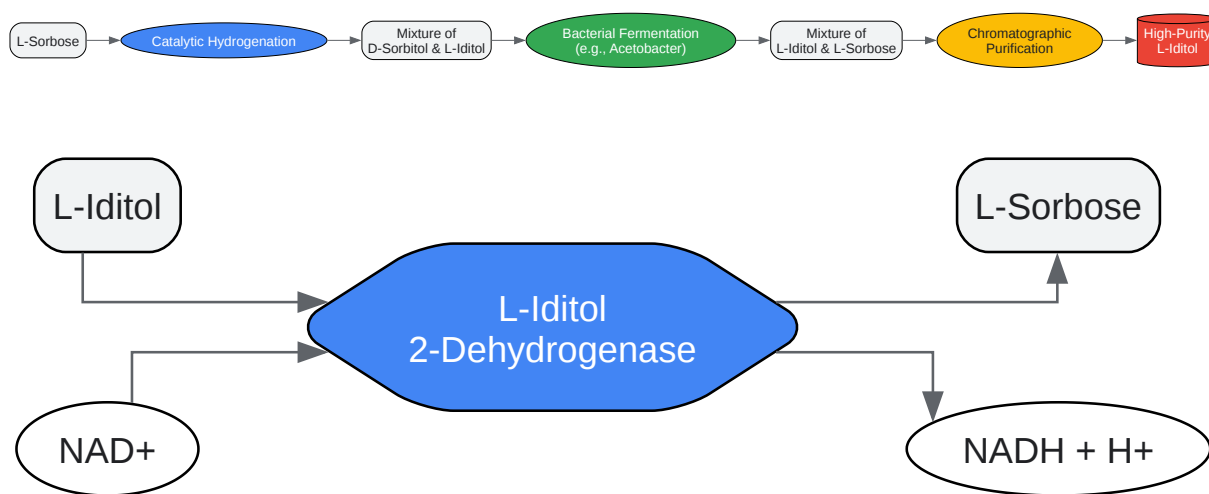
- **Hydrogenation of L-sorbose:** This step produces a mixture of D-sorbitol and L-iditol.
- **Bacterial Oxidation:** The resulting mixture can be subjected to fermentation using microorganisms like *Acetobacter* or *Gluconobacter*, which selectively convert D-sorbitol to L-sorbose.
- **Chromatographic Separation:** The final mixture of L-iditol and L-sorbose is then separated using chromatography to obtain highly purified L-iditol.

Derivatives of L-iditol, such as 1,6-diamino-1,6-dideoxy-2,3,4,5-tetra-O-methyl-L-iditol, have been synthesized for use as monomers in the preparation of polyamides.

Experimental Protocols

While specific experimental protocols for **L-Iditol-d8** are not readily available, the following provides a general workflow for the preparation and purification of L-Iditol.

General Workflow for L-Iditol Preparation



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References

- 1. L-Iditol | C₆H₁₄O₆ | CID 5460044 - PubChem [pubchem.ncbi.nlm.nih.gov]
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